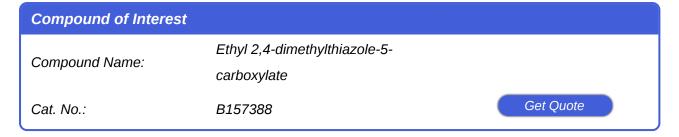


An In-depth Technical Guide to Ethyl 2,4dimethylthiazole-5-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2,4-dimethylthiazole-5-carboxylate is a heterocyclic compound that serves as a crucial building block in organic synthesis. Its thiazole core, a five-membered aromatic ring containing both sulfur and nitrogen, is a prevalent scaffold in numerous biologically active molecules and pharmaceuticals. This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and spectral characterization of **ethyl 2,4-dimethylthiazole-5-carboxylate**, tailored for professionals in research and drug development.

Molecular Structure and Properties

Ethyl 2,4-dimethylthiazole-5-carboxylate is characterized by a thiazole ring substituted with methyl groups at positions 2 and 4, and an ethyl carboxylate group at position 5.

Key Identifiers and Physical Properties:



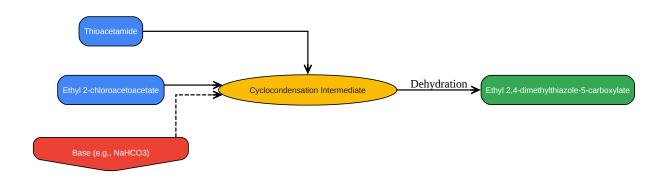
Property	Value	Reference
IUPAC Name	ethyl 2,4-dimethyl-1,3-thiazole- 5-carboxylate	[1]
CAS Number	7210-77-7	[1][2][3]
Molecular Formula	C ₈ H ₁₁ NO ₂ S	[1][2][3]
Molecular Weight	185.24 g/mol	[1][3]
Appearance	Off-white to light brown crystalline solid	[3]
Melting Point	46-50 °C	[3]
Boiling Point (Predicted)	254.3 ± 20.0 °C	[3]
Density (Predicted)	1.164 ± 0.06 g/cm ³	[3]
Solubility	DMF: 30 mg/mL; DMSO: 20 mg/mL; Ethanol: 50 mg/mL	[3]
XLogP3	2.3	[1]

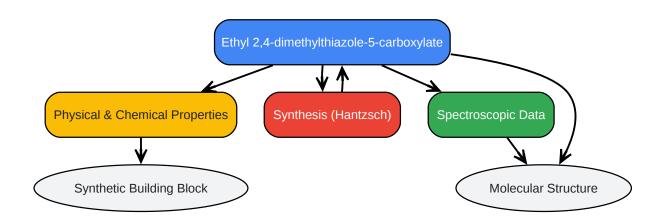
Synthesis

The primary synthetic route to **Ethyl 2,4-dimethylthiazole-5-carboxylate** is the Hantzsch thiazole synthesis. This method involves the condensation of a thioamide with an α -halocarbonyl compound.

Conceptual Synthesis Workflow:







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